

Safe Handling and Disposal of Rezivertinib for Research Applications

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Compound of Interest

Compound Name: Rezivertinib

Cat. No.: B610453

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Rezivertinib**. The following procedures outline the necessary personal protective equipment (PPE), operational handling, and disposal methods to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of key quantitative data for **Rezivertinib** is presented below. This information is critical for understanding the compound's physical characteristics during handling and experimentation.

| Property | Value | Source |
|-----------------------|---|------------|
| Molecular Formula | C ₂₇ H ₃₀ N ₆ O ₃ | PubChem[1] |
| Molecular Weight | 486.6 g/mol | PubChem[1] |
| CAS Number | 1835667-12-3 | Cayman[2] |
| Hazard Ratings (NFPA) | Health: 0, Fire: 0, Reactivity: 0 | Cayman[2] |
| GHS Classification | Not classified as hazardous | Cayman[2] |
| Storage Temperature | -20°C for long-term storage (months to years) | MedKoo[3] |

Operational Plan: Personal Protective Equipment and Handling

While **Rezivertinib** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is mandatory to minimize exposure and ensure personnel safety[2].

1. Engineering Controls:

- Work in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate dust or aerosols.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Use compatible chemical-resistant gloves (e.g., nitrile gloves). Change gloves immediately if they become contaminated.
- Body Protection: A standard laboratory coat is required. Ensure it is fully buttoned.
- Respiratory Protection: Not required under normal conditions of use with adequate ventilation. If dust or aerosols are generated, use a NIOSH-approved respirator.

3. Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Read the Safety Data Sheet (SDS) thoroughly.
- Weighing and Transfer: Handle as a solid powder. Avoid creating dust. Use a spatula for transfers. If weighing, do so in an enclosure or a fume hood to contain any airborne particles.
- Solution Preparation: When dissolving the compound, add the solid to the solvent slowly. For stock solutions, DMSO is a common solvent[4].
- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were

worn.

Disposal Plan

Proper disposal of unused **Rezivertinib** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance. As an investigational drug, all waste should be managed according to institutional guidelines and local regulations for chemical waste[5].

1. Waste Segregation:

- Separate unused or expired **Rezivertinib** from other laboratory waste.
- Collect all disposables that have come into direct contact with the compound (e.g., gloves, pipette tips, vials) in a designated, clearly labeled hazardous waste container.

2. Unused Product Disposal:

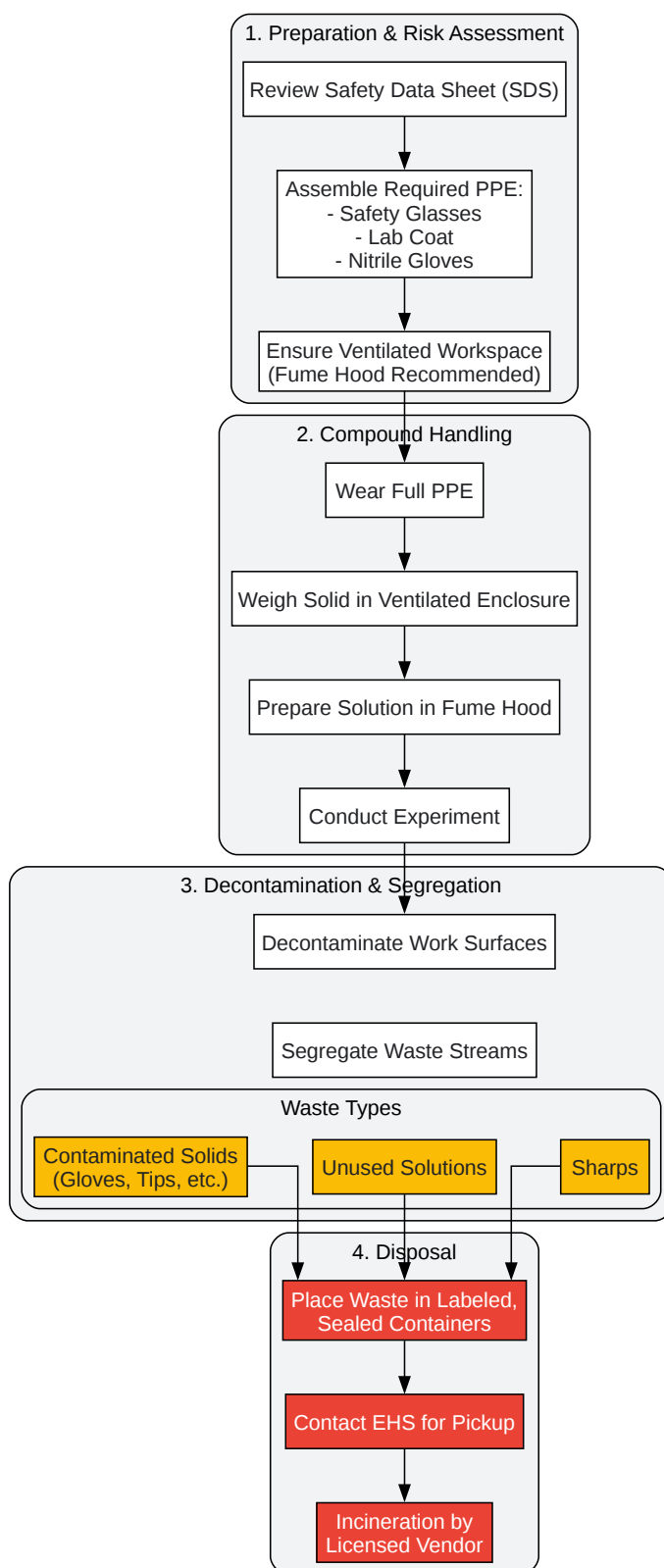
- Do not dispose of **Rezivertinib** down the drain or in the regular trash[6].
- For disposal of the pure compound or stock solutions, contact your institution's Environmental Health and Safety (EHS) office. They will arrange for collection and disposal via a licensed chemical waste vendor, typically through high-temperature incineration[5][7].

3. Contaminated Labware and PPE Disposal:

- Place all contaminated solid waste (gloves, wipes, plasticware) into a sealed, labeled container (e.g., a dedicated waste bag or bin)[8].
- This container should be collected by the EHS office for incineration as chemical waste[5].

4. Empty Containers:

- Rinse empty original containers three times with a suitable solvent.
- Scratch out or completely remove the label to protect proprietary information[6].
- Dispose of the rinsed container in the regular trash or recycling, as per institutional policy.



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